

An In-depth Technical Guide to the Safety of Chloromethylphosphonic Acid

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Compound of Interest

Compound Name: Chloromethylphosphonic acid

Cat. No.: B1213431

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This guide provides comprehensive safety information for **Chloromethylphosphonic acid** (CAS No. 2565-58-4), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the hazards and safe handling procedures associated with this compound.

Chemical Identification and Physical Properties

- IUPAC Name: (chloromethyl)phosphonic acid[1]
- Molecular Formula: $\text{CH}_4\text{ClO}_3\text{P}$ [1][2]
- Molecular Weight: 130.47 g/mol [2]
- Appearance: White to brown crystalline powder[1]
- Melting Point: 127-129°C[2] or 88-92°C[1] (Note: Discrepancy exists between sources)

Hazard Identification and GHS Classification

Chloromethylphosphonic acid is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200)[3]. It is a corrosive solid that can cause severe skin burns and eye damage.

Table 1: GHS Classification for **Chloromethylphosphonic Acid**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314 - Causes severe skin burns and eye damage[3][4]
Serious Eye Damage/Eye Irritation	Category 1	H318 - Causes serious eye damage[3][4]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation[3]

- Signal Word: Danger[3][4]
- Hazard Pictograms:
 - Corrosion (GHS05)
 - Irritant (GHS07)[2]

Caption: GHS Hazard Classification and Pictograms for **Chloromethylphosphonic Acid**.

Toxicological Information

The toxicological properties of **chloromethylphosphonic acid** have not been fully investigated[4]. However, based on its classification, it is a corrosive material. Ingestion can cause severe swelling and damage to the gastrointestinal tract, with a danger of perforation[4].

While specific LD50 data for **Chloromethylphosphonic acid** is not readily available in the provided search results, a related compound, (2-Chloroethyl)phosphonic Acid, shows moderate toxicity upon ingestion and inhalation, and is toxic in contact with skin[5].

Table 2: Acute Toxicity Data for (2-Chloroethyl)phosphonic Acid (for reference)

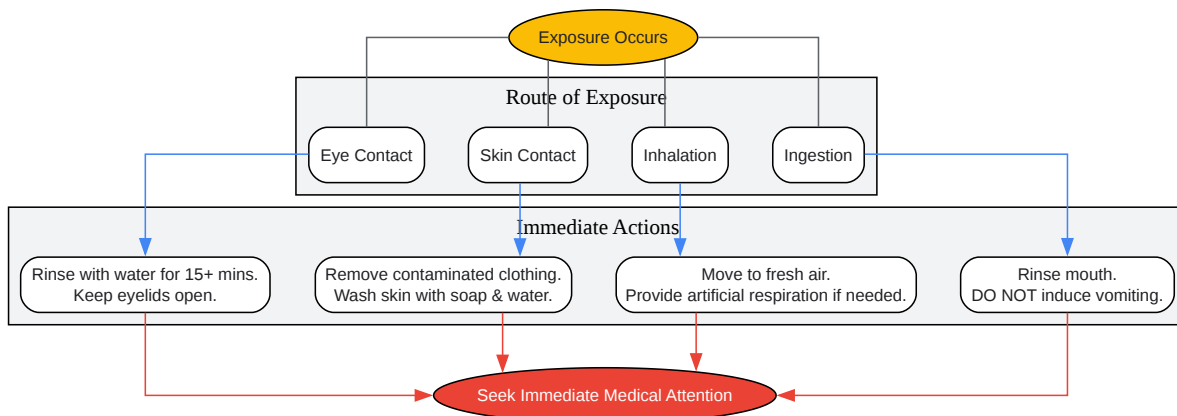
Route	Species	Value	Classification
Oral	Rat	LD50: 3400 mg/kg[5]	Harmful if swallowed[5]
Dermal	Rabbit	LD50: 5730 mg/kg[5]	Toxic in contact with skin[5]
Inhalation	-	-	Harmful if inhaled[5]

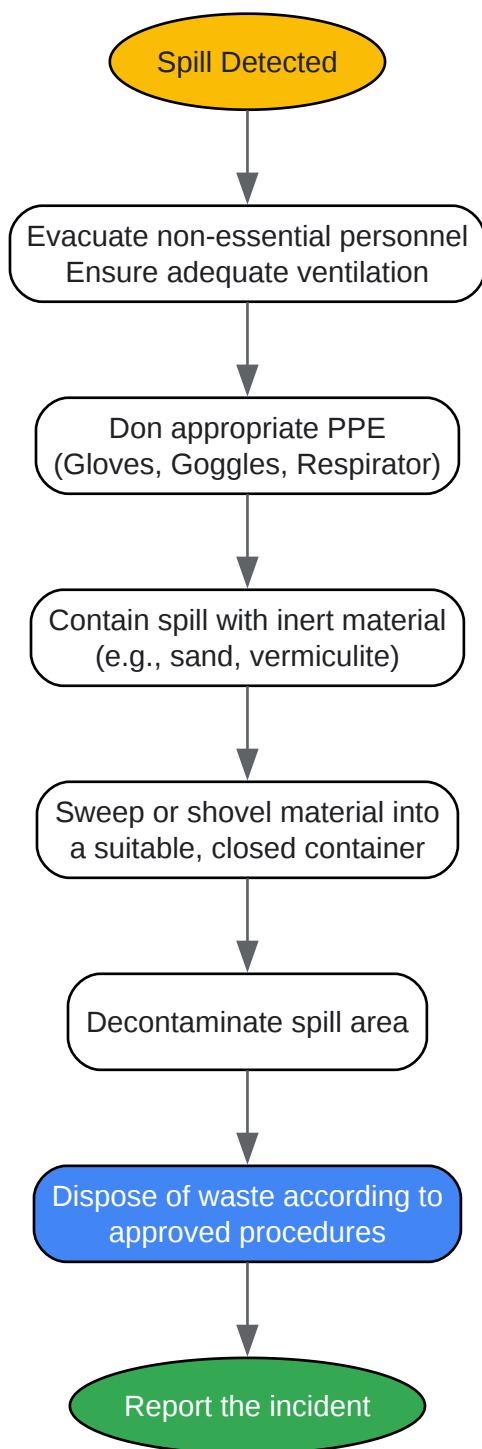
Experimental Protocols: Safety and First Aid

Detailed experimental protocols for toxicological studies are not provided in the source SDSs. However, the following sections outline the standardized procedures for first aid and emergency response, which should be treated as mandatory protocols when working with this substance.

Immediate medical attention is required for all routes of exposure[3][4]. Always show the Safety Data Sheet to the attending physician[3][6].

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Keep the eye wide open while rinsing. Remove contact lenses if present and easy to do. Immediate medical attention is required[3][4].
- **Skin Contact:** Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water. Call a physician immediately[3][4].
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance. Call a physician or poison control center immediately[3][4].
- **Ingestion:** Do NOT induce vomiting[3][4]. Rinse mouth with water. Never give anything by mouth to an unconscious person[3][4]. Immediate medical attention is required as there is a danger of stomach or esophagus perforation[4].





Safe Handling Procedures		
Engineering Controls	Personal Protective Equipment (PPE)	Hygiene Practices
Use in chemical fume hood Ensure access to eyewash/shower	Wear gloves, goggles, lab coat Use appropriate respirator	Avoid contact (skin, eyes, inhalation) Do not ingest Wash hands thoroughly after use

Proper Storage Conditions		
Location	Container	Security & Incompatibilities
Store in a cool, dry, well-ventilated area Designate as a 'Corrosives Area'	Keep container tightly closed	Store locked up Keep away from strong oxidizing agents

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